

Navigating the Safe Handling of "C 175": A Comprehensive Guide

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Compound of Interest

Compound Name: C 175

Cat. No.: B1668177

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The designation "**C 175**" can refer to several different chemical substances, each with unique properties and handling requirements. For researchers, scientists, and drug development professionals, understanding the specific nature of the "**C 175**" in their laboratory is the critical first step in ensuring a safe operational workflow. This guide provides essential safety and logistical information for four distinct chemicals identified as "**C 175**": Captopril EP Impurity N, SC175 Resin, Calcium 175, and PARALOID™ K-175 Processing Aid.

Identifying Your "C 175"

Given the diverse nature of these substances, it is imperative to confirm the exact identity of your "**C 175**" by referencing the manufacturer's label and Safety Data Sheet (SDS). The information presented here is categorized by each specific chemical to provide clear, actionable guidance.

Captopril EP Impurity N (TLC ID: C-175)

Chemical Identity: 3,3'-Disulfanediylbis[(2S)-2-methylpropanoic] acid CAS Number: 65134-74-9

Primary Use: A reference standard for analytical testing of the drug Captopril. For research and development use only.^[1]

Essential Safety Information

Captopril EP Impurity N is a compound that requires careful handling in a laboratory setting. While some sources may provide limited hazard information, it is crucial to treat this substance

with caution, adhering to established safety protocols for handling pharmaceutical compounds. Some safety data sheets indicate that it may cause skin and eye irritation, and potentially an allergic skin reaction. Furthermore, there are warnings that it may have the potential to damage fertility or an unborn child.

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye Protection	Safety goggles or glasses.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat or a full-sleeved apron.
Respiratory	A self-contained breathing apparatus or respirator should be used if there is a risk of dust formation or if working in a poorly ventilated area.

Operational and Disposal Plans

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of any dust particles.
- Avoid direct contact with the skin and eyes.
- Prevent the formation of dust during handling.

Storage:

- Store in a cool, dry, and well-ventilated location.
- Some sources recommend storing the substance in a locked cabinet.

Disposal:

- Dispose of waste materials and containers in strict accordance with all applicable local, regional, national, and international regulations.
- Do not dispose of down the drain or into the environment.

Experimental Protocol: HPLC Analysis of Captopril and its Impurities

The following is a representative High-Performance Liquid Chromatography (HPLC) method for the analysis of Captopril and its impurities, including Impurity N.

Objective: To separate and quantify Captopril and its known impurities.

Materials:

- HPLC system with UV detector
- Luna C18 column (250x4.6 mm, 5 μ m)
- Mobile Phase A: 15 mM Phosphoric acid
- Mobile Phase B: Acetonitrile (ACN)
- Captopril reference standard and impurity standards (including Captopril EP Impurity N)
- Sample of Captopril to be analyzed

Procedure:

- Mobile Phase Preparation: Prepare the mobile phases as described above.
- Standard Solution Preparation: Accurately weigh and dissolve the Captopril and impurity reference standards in a suitable diluent to known concentrations.
- Sample Solution Preparation: Prepare the Captopril sample solution to be analyzed in the same diluent.
- Chromatographic Conditions:

- Set the column temperature to 50°C.
- Set the detection wavelength to 210 nm.
- The flow rate is 1.2 ml/min.
- Use a gradient elution program:
 - 0-1 min: 95% A - 5% B
 - 1-20 min: Gradient to 50% A - 50% B
- Injection and Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Data Analysis: Identify and quantify the impurities in the sample by comparing the retention times and peak areas with those of the reference standards.^{[2][3]}

SC175 Resin

Chemical Identity: A mixture, primarily composed of a reaction product of Bisphenol A and Epichlorohydrin. Primary Use: Epoxy resin for various applications.

Essential Safety Information

SC175 Resin is a chemical mixture that can cause skin and eye irritation, and may lead to an allergic skin reaction.^[1] It is also classified as toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye Protection	Safety glasses or goggles.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Body Protection	Overalls or other protective clothing.
Respiratory	Not typically required with good ventilation.

Operational and Disposal Plans

Handling:

- Ensure good ventilation and exhaustion at the workplace.
- Avoid contact with the eyes and skin.
- Wash hands before breaks and at the end of work.
- Immediately remove any soiled or contaminated clothing.[1]

Storage:

- Keep the container tightly sealed in a cool, dry place.

Disposal:

- Must not be disposed of together with household garbage.[1]
- Do not allow the product to reach the sewage system.
- Uncured resin is considered hazardous waste; it should be cured by mixing with the hardener at the correct ratio before disposal as a non-hazardous solid.[4][5]
- Dispose of in accordance with official regulations.

Calcium 175

Chemical Identity: Primarily a solution of Calcium chloride, dihydrate (CAS No. 10035-04-8).[4]

Primary Use: A foliar-applied fertilizer to prevent calcium deficiencies in crops.[5]

Essential Safety Information

Calcium 175 is harmful if swallowed and causes skin and serious eye irritation.[4] It may also be harmful to terrestrial vertebrates.

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye Protection	Safety glasses.
Hand Protection	Impervious protective gloves (e.g., nitrile rubber).[4]
Body Protection	Overalls and other protective clothing.
Respiratory	A suitable respirator may be required if vapours or mists are generated.[4]

Operational and Disposal Plans

Handling:

- Avoid contact with eyes and skin.
- Do not eat, drink, or smoke when using this product.
- Wash hands and any exposed skin thoroughly after handling.[4]

Storage:

- Store in a cool, dry, well-ventilated place, out of direct sunlight.
- Keep containers closed when not in use.

Disposal:

- Dispose of contents and containers in accordance with local, regional, national, and international regulations.[4]
- For liquid calcium chloride solutions, some local regulations may permit disposal down the drain with copious amounts of water, but it is crucial to verify this with your local waste management authority as it can be harmful to aquatic life in high concentrations.[6][7]

PARALOID™ K-175 Processing Aid

Chemical Identity: An acrylic polymer. Primary Use: A lubricating processing aid used in the manufacturing of vinyl products.

Essential Safety Information

The primary hazard associated with PARALOID™ K-175 is that it is a combustible dust.[2] High concentrations of airborne dust can form an explosive mixture with air. It may also cause mechanical irritation to the eyes and skin.

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye Protection	Safety glasses.
Hand Protection	Protective gloves are recommended.
Body Protection	Standard work clothing.
Respiratory	Use a respirator for dust if ventilation is inadequate.

Operational and Disposal Plans

Handling:

- Avoid creating high concentrations of dust in the air.
- Use local exhaust ventilation to control dust.
- Employ bonding and grounding for operations that can generate static electricity to prevent dust explosions.[8]
- Keep away from heat, sparks, and open flames.

Storage:

- Store in the original container in a cool, dry place.
- Keep away from sources of ignition.

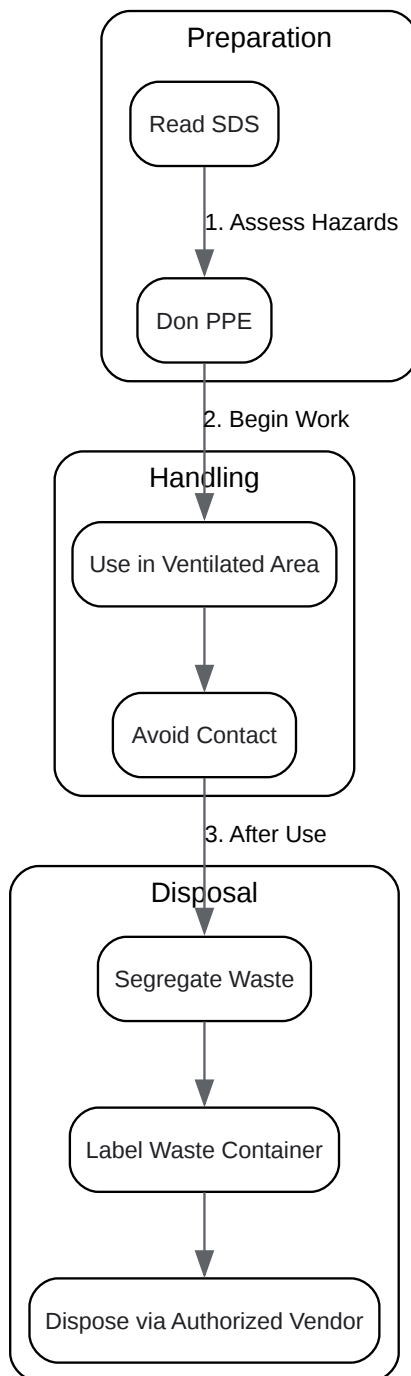
Disposal:

- Dispose of the powder by placing it in airtight bags and sending it to a permitted facility (incineration or landfill) in accordance with local, state, and federal regulations.[8]
- Acrylic polymers are generally not biodegradable and should be recycled at specialist facilities where possible.[9]

Visualizing Safety and Experimental Workflows

To further aid in the safe handling and procedural understanding of these chemicals, the following diagrams, generated using the DOT language, illustrate key workflows.

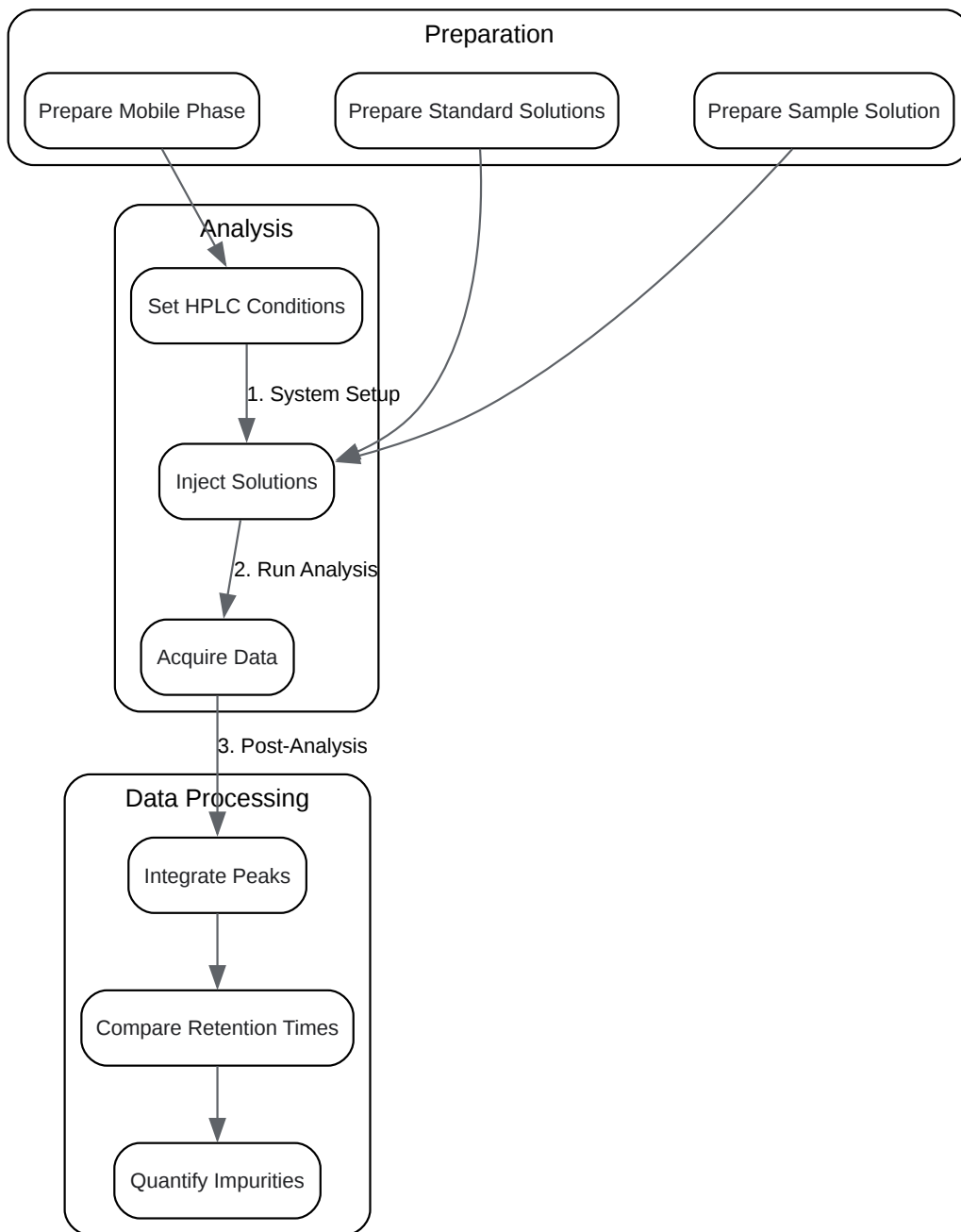
General Workflow for Safe Chemical Handling and Disposal



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General workflow for safe chemical handling.

Experimental Workflow for HPLC Analysis of Captopril EP Impurity N

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